

Application Notes and Protocols for CCK-33 Receptor Binding Assay

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Compound of Interest

Compound Name: Cck-33

Cat. No.: B1591339

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Introduction

Cholecystokinin (CCK) is a crucial peptide hormone and neurotransmitter in the gastrointestinal system and the central nervous system. It exerts its physiological effects by binding to two main G protein-coupled receptors: CCK-A (CCK1) and CCK-B (CCK2). **CCK-33**, a 33-amino acid peptide, is one of the endogenous ligands for these receptors. The study of the interaction between **CCK-33** and its receptors is vital for understanding various physiological processes and for the development of therapeutic agents targeting conditions such as digestive disorders, anxiety, and certain types of cancer.

This document provides detailed methodologies for performing a **CCK-33** receptor binding assay, a fundamental tool for characterizing the affinity of ligands for CCK receptors.

Data Presentation

Quantitative Data Summary

The following tables summarize the binding affinities (K_i), dissociation constants (K_d), and receptor densities (B_{max}) of **CCK-33** and related ligands for CCK-A and CCK-B receptors.

Ligand	Receptor Subtype	Preparation	Ki (nM)	Reference
CCK-33	CCK-A	Purified rat pancreatic receptors	< CCK-8	[1]
CCK-33	CCK-A	Mouse pancreatic plasma membranes	> CCK-8	[2]
CCK-8	CCK-A	Human CCK-A Receptors	~0.6-1	[3]
CCK-8	CCK-B	Human CCK-B Receptors	~0.3-1	[3]
A-57696 (CCK4 analog)	CCK-A	Guinea pig pancreatic receptors	15,000	[4]
A-57696 (CCK4 analog)	CCK-B	Guinea pig cortical receptors	25	[4]

Radioligand	Receptor Subtype	Preparation	Kd (nM)	Bmax (fmol/mg protein)	Reference
[3H]Boc[Nle ² 8, 31]CCK27-33	CCK-B	Mouse brain membranes	0.49	49	[5]
[3H]Boc[Nle ² 8, 31]CCK27-33	CCK-A	Rat pancreas membranes	4.4	696	[5]
[125I]CCK	CCK-A	Mouse pancreatic plasma membranes	1.8	-	[2]
Purified CCK Receptor	CCK-A	Rat pancreas	9.4	~12,500	[1]

Signaling Pathways

Activation of CCK receptors by ligands such as **CCK-33** initiates a cascade of intracellular signaling events. The primary signaling pathways are depicted below.

CCK Receptor Signaling Pathways

Experimental Protocols

Protocol 1: Membrane Preparation from Tissues or Cells

This protocol describes the preparation of crude cell membranes containing CCK receptors.

Materials:

- Tissue (e.g., rat pancreas, guinea pig cortex) or cultured cells expressing CCK receptors.
- Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 5 mM MgCl₂, 5 mM EDTA, and protease inhibitor cocktail.[\[6\]](#)

- Storage Buffer: 50 mM Tris-HCl (pH 7.4), 0.5 mM EDTA, 10 mM MgCl₂, 10% sucrose.[7]
- Homogenizer (e.g., Dounce or Polytron).
- High-speed refrigerated centrifuge.

Procedure:

- Mince the tissue or harvest the cells and wash with ice-cold PBS.
- Homogenize the tissue or cells in 20 volumes of cold Lysis Buffer.[6]
- Centrifuge the homogenate at 1,000 x g for 3 minutes to remove large debris.[6]
- Transfer the supernatant to a new tube and centrifuge at 20,000 x g for 10 minutes at 4°C to pellet the membranes.[6]
- Discard the supernatant, resuspend the pellet in fresh Lysis Buffer, and repeat the centrifugation.
- Resuspend the final pellet in Storage Buffer.
- Determine the protein concentration using a standard method (e.g., BCA assay).
- Aliquot the membrane preparation and store at -80°C.

Protocol 2: Radioligand Competition Binding Assay

This protocol is for determining the inhibitory constant (K_i) of a test compound (e.g., unlabeled **CCK-33**) against a radiolabeled ligand.

Materials:

- Membrane preparation containing CCK receptors (from Protocol 1).
- Radioligand (e.g., [125I]Bolton-Hunter labeled CCK-8).
- Unlabeled **CCK-33** (or other test compounds).

- Binding Buffer: 50 mM Tris (pH 7.4), 5 mM MgCl₂, 0.1 mM EDTA.[6]
- Wash Buffer: Ice-cold Binding Buffer.
- 96-well microplates.
- Glass fiber filters (e.g., GF/C) pre-soaked in 0.3% polyethyleneimine (PEI).
- Filtration apparatus (cell harvester).
- Scintillation counter and scintillation fluid.

Procedure:

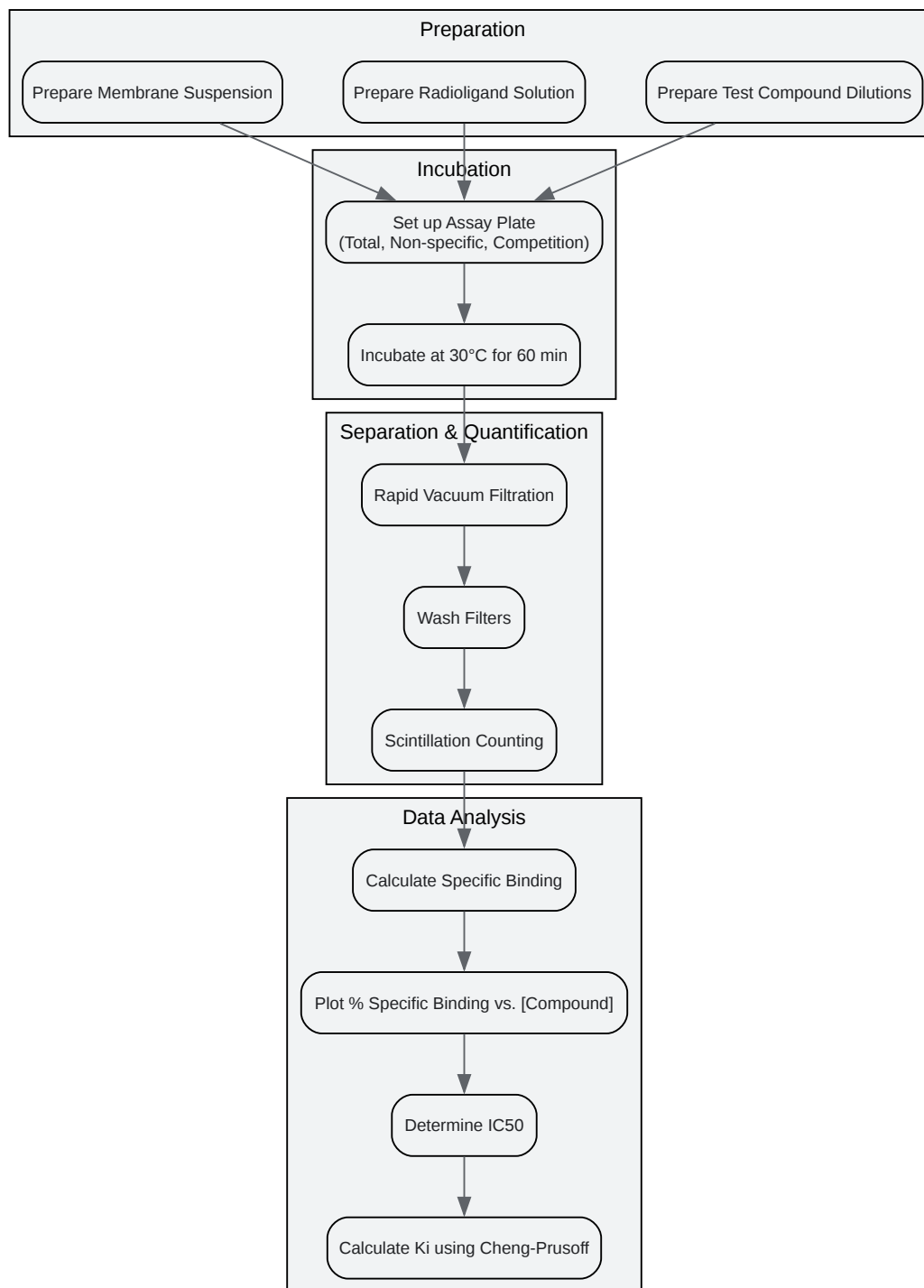
- Assay Setup: In a 96-well plate, add the following in a final volume of 250 μ L:[6]
 - Total Binding: 150 μ L of membrane preparation, 50 μ L of Binding Buffer, and 50 μ L of radioligand.
 - Non-specific Binding: 150 μ L of membrane preparation, 50 μ L of a high concentration of unlabeled ligand (e.g., 1 μ M CCK-8), and 50 μ L of radioligand.
 - Competition: 150 μ L of membrane preparation, 50 μ L of varying concentrations of the test compound (e.g., **CCK-33**), and 50 μ L of radioligand.
- Incubation: Incubate the plate at 30°C for 60 minutes with gentle agitation.[6]
- Filtration: Terminate the reaction by rapid vacuum filtration through the pre-soaked glass fiber filters using a cell harvester.
- Washing: Wash the filters four times with ice-cold Wash Buffer.[6]
- Counting: Dry the filters, add scintillation fluid, and measure the radioactivity using a scintillation counter.

Data Analysis:

- Calculate the specific binding by subtracting the non-specific binding from the total binding.

- Plot the percentage of specific binding against the log concentration of the test compound.
- Determine the IC50 value (the concentration of the test compound that inhibits 50% of the specific binding) using non-linear regression analysis.
- Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + ([L]/K_d))$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Radioligand Binding Assay Workflow

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Radioligand Binding Assay Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols for CCK-33 Receptor Binding Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591339#cck-33-receptor-binding-assay-methodology]

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